

CAS number and molecular formula of 2,2-dihydroxyacetic acid

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Compound of Interest

Compound Name: 2,2-dihydroxyacetic Acid

Cat. No.: B7802653

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An In-depth Technical Guide to 2,2-Dihydroxyacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2-dihydroxyacetic acid**, also known as glyoxylic acid monohydrate. It covers its fundamental chemical properties, biological significance, and practical applications in research and development, with a focus on data presentation and experimental methodologies.

Core Chemical Identifiers

- CAS Number: 563-96-2[1][2][3][4][5]
- Molecular Formula: C₂H₄O₄[1][2][3][5]

Physicochemical and Structural Data

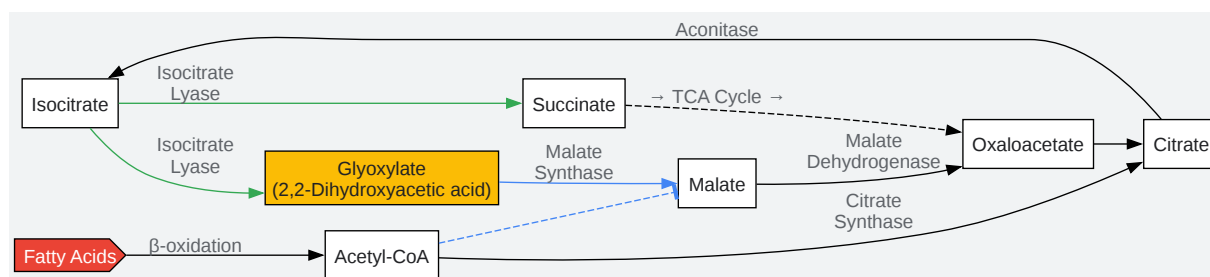
The quantitative properties of **2,2-dihydroxyacetic acid** are summarized in the table below, providing a foundational dataset for experimental design and computational modeling.

Property	Value	Citation(s)
Molecular Weight	92.05 g/mol	[1][2][5]
IUPAC Name	2,2-dihydroxyacetic acid	[3]
Synonyms	Glyoxylic acid monohydrate, Formylformic acid	[4][5]
Melting Point	49-52 °C	
InChI Key	GOCCREQJUBABAL- UHFFFAOYSA-N	[3]
SMILES	<chem>C(C(=O)O)(O)O</chem>	[2][3]
Purity	≥95% to ≥98% (Varies by supplier)	[2][5]
Appearance	White to light yellow crystalline powder	[4]
Storage Conditions	-20°C or -80°C, stored under nitrogen	[1][2][6]

Biological Role and Research Applications

2,2-Dihydroxyacetic acid is an endogenous metabolite with significant roles in various biological processes and synthetic applications.[7][8]

Metabolic Significance: The Glyoxylate Cycle A key role of **2,2-dihydroxyacetic acid** (as glyoxylate) is as a central intermediate in the glyoxylate cycle.[1][5] This metabolic pathway is crucial for certain organisms, including bacteria, fungi, and plants, enabling them to synthesize carbohydrates from fatty acids.[1][5] This is particularly important for energy production and growth when simple sugars are unavailable. The core enzymes in this cycle are isocitrate lyase and malate synthase.[1]

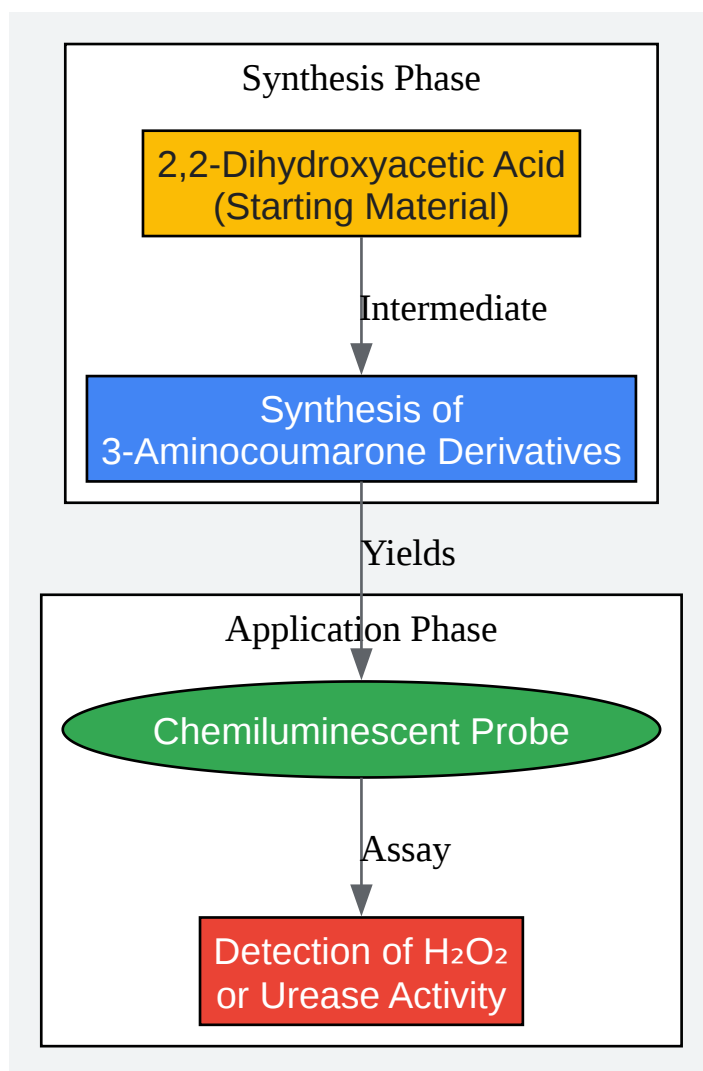


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Caption: The Glyoxylate Cycle pathway involving **2,2-dihydroxyacetic acid** (Glyoxylate).

Role in Glycation and Disease As an aldehyde, **2,2-dihydroxyacetic acid** is highly reactive and can modify proteins to form advanced glycation end products (AGEs).[1][5] The accumulation of AGEs is implicated in the pathogenesis of various diseases, including diabetic complications. Furthermore, it is associated with primary hyperoxaluria, an inborn error of metabolism.[5][9]

Applications in Chemical Synthesis **2,2-Dihydroxyacetic acid** serves as a versatile intermediate in organic synthesis. It is notably used in the production of 3-aminocoumarone derivatives. These derivatives exhibit significant chemiluminescence, making them valuable for developing assays to detect hydrogen peroxide or evaluate enzyme activity, such as that of urease.[6]



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Caption: Workflow for the application of **2,2-dihydroxyacetic acid** in chemiluminescence assays.

Experimental Protocols

Detailed and reproducible protocols are critical for research. The following section outlines methodologies for preparing solutions of **2,2-dihydroxyacetic acid** for experimental use.

Protocol: Preparation of Stock Solutions

Due to its reactivity and potential for degradation, stock solutions should be prepared fresh. If storage is necessary, solutions should be aliquoted and stored under nitrogen to minimize

oxidation and hydrolysis.[6]

- Storage of Stock Solutions:
 - -80°C for up to 6 months.[6]
 - -20°C for up to 1 month.[6]
 - Note: Avoid repeated freeze-thaw cycles.[7]
- Dissolution Procedure:
 - Select the appropriate solvent based on the required final concentration and vehicle compatibility for the experiment.
 - Add the solvent to the vial containing the powdered **2,2-dihydroxyacetic acid**.
 - If precipitation or phase separation occurs, gentle heating (e.g., to 37°C) and/or sonication in an ultrasonic bath can be used to facilitate complete dissolution.[6][7]

Solubility Data

The solubility of **2,2-dihydroxyacetic acid** has been determined in various solvent systems commonly used in drug discovery and development. The data below is crucial for formulation design.[6]

Solvent System	Achieved Concentration & Appearance	Citation
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (27.16 mM); Clear solution	[6]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (27.16 mM); Clear solution	[6]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (27.16 mM); Clear solution	[6]
Water	Highly soluble	[1][4]

Safety and Handling

Appropriate safety measures must be observed when handling **2,2-dihydroxyacetic acid**.

- Signal Word: Danger
- Hazard Statements:
 - H290: May be corrosive to metals.
 - H315: Causes skin irritation.
 - H317: May cause an allergic skin reaction.
 - H318: Causes serious eye damage.
- Recommendations: Handle in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves and safety glasses. Refer to the Material Safety Data Sheet (MSDS) for complete safety information.

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